

what is the chemical structure of Caboxine A

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Caboxine A

Cat. No.: B15588763

[Get Quote](#)

An In-depth Technical Guide to Caboxine A

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Publicly available information on **Caboxine A** is limited. This guide provides the known chemical and structural details of **Caboxine A**. Due to the scarcity of specific experimental data for this compound, generalized information regarding the biological activities, experimental protocols, and signaling pathways of related alkaloids from its natural source, *Catharanthus roseus*, is presented to provide context. This information should not be considered specific to **Caboxine A** unless explicitly stated.

Chemical Structure and Properties of Caboxine A

Caboxine A is an alkaloid that has been isolated from the herbaceous plant *Catharanthus roseus*.^[1] Its chemical identity has been established through various analytical techniques.

Chemical Identifiers and Properties:

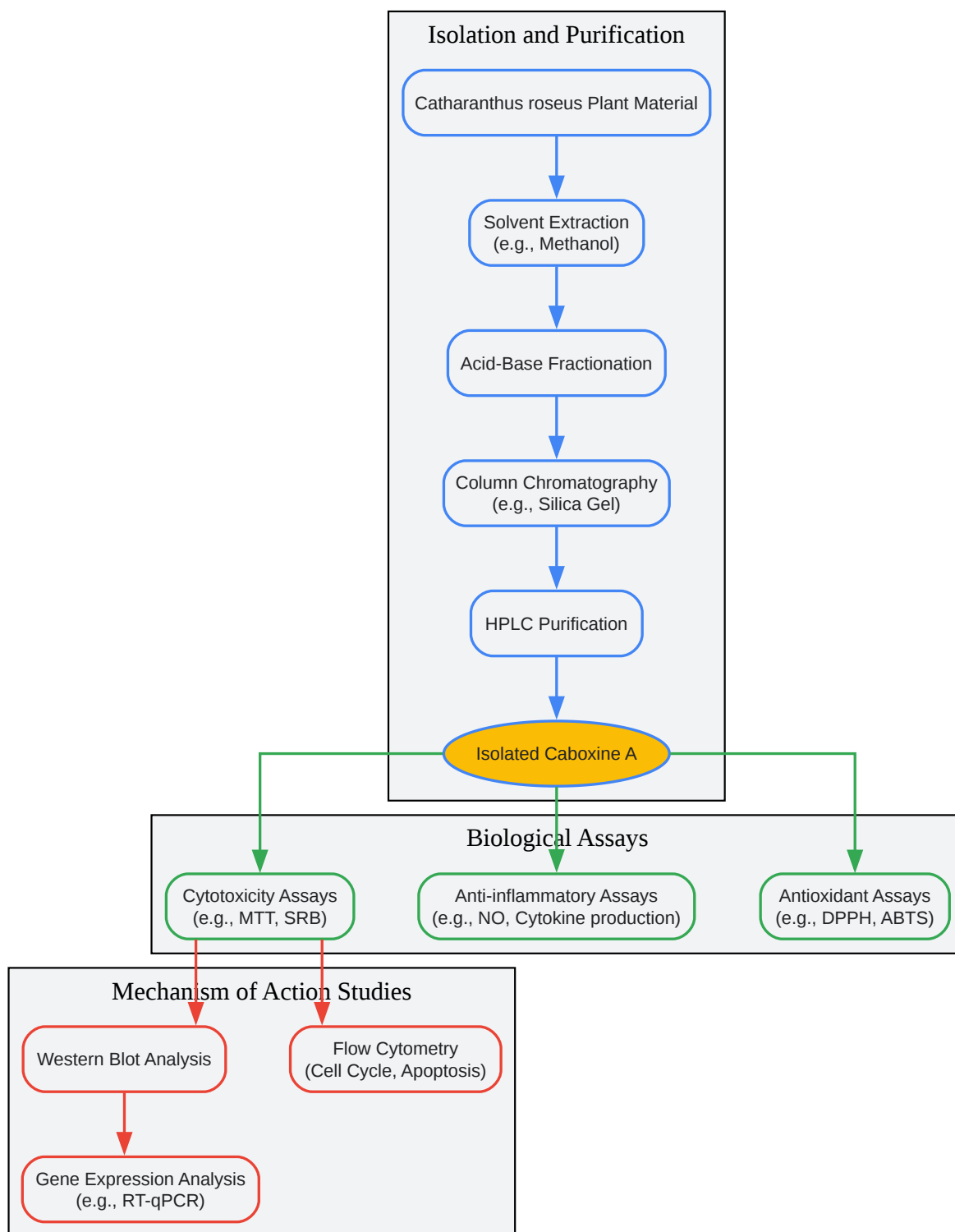
Property	Value	Reference
Molecular Formula	C22H26N2O5	[1][2]
Molecular Weight	398.5 g/mol	[1][2]
IUPAC Name	methyl (1S,4aS,5aS,6S,10aS)-6'-methoxy-1-methyl-2'-oxospiro[1,4a,5,5a,7,8,10,10a-octahydropyrano[3,4-f]indolizine-6,3'-1H-indole]-4-carboxylate	[1]
Canonical SMILES	<chem>CC1C2CN3CCC4(C3CC2C(=CO1)C(=O)OC)C5=C(C=C(C=C5)OC)NC4=O</chem>	[1]
InChI	InChI=1S/C22H26N2O5/c1-12-15-10-24-7-6-22(17-5-4-13(27-2)8-18(17)23-21(22)26)19(24)9-14(15)16(11-29-12)20(25)28-3/h4-5,8,11-12,14-15,19H,6-7,9-10H2,1-3H3,(H,23,26)/t12-,14-,15-,19-,22-/m0/s1	[1]
Synonyms	3-epi-Isocaboxine A; 3-epi-Vineridine; 7-epi-Caboxine B; Methyl (7 α ,19 α ,20 α)-11-methoxy-19-methyl-2-oxoformosanan-16-carboxylate	[1]
Appearance	Powder	[1]
Purity	96%	[1]

Biological Activity and Potential Applications

Caboxine A is described as a bioactive compound with potential therapeutic effects.^[2] It is suggested to modulate specific cellular signaling pathways by targeting both agonistic and antagonistic receptors, which in turn can alter gene expression profiles.^[2] In experimental models, it has been noted to potentially modulate inflammation and cellular proliferation.^[2] Further research is exploring its use as a molecular probe to investigate complex biochemical networks.^[2]

Experimental Protocols (Generalized)

Detailed experimental protocols for the biological evaluation of **Caboxine A** are not available in the reviewed literature. However, for alkaloids isolated from *Catharanthus roseus*, a general workflow for isolation and preliminary biological screening is often followed.

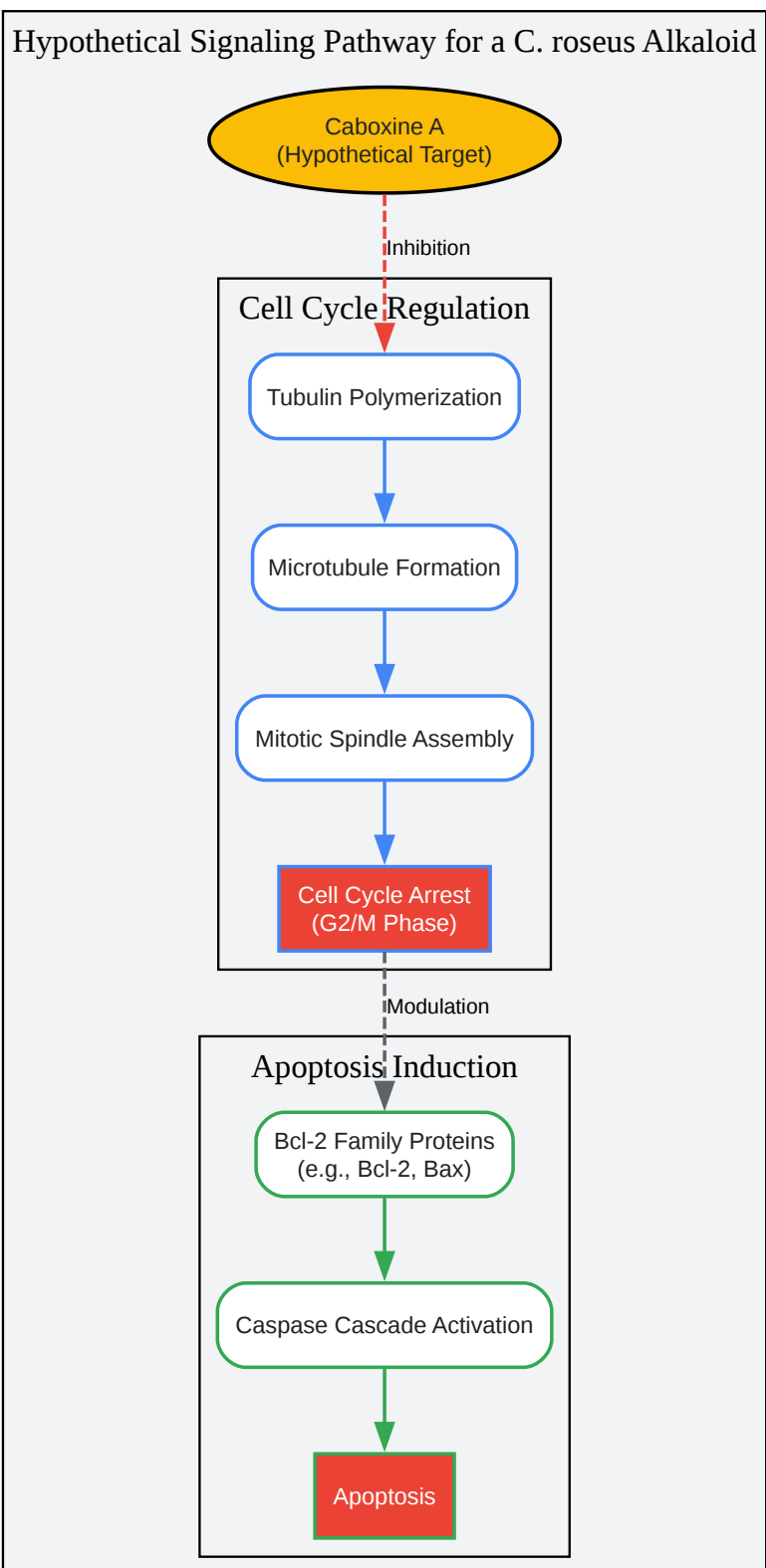


[Click to download full resolution via product page](#)

A generalized workflow for the isolation and biological evaluation of alkaloids.

Signaling Pathways (Hypothesized)

Specific signaling pathways modulated by **Caboxine A** have not been elucidated in the available literature. However, other alkaloids from *Catharanthus roseus*, such as vinblastine and vincristine, are well-known for their anti-cancer properties, which are mediated through the disruption of microtubule dynamics, leading to cell cycle arrest and apoptosis. It is plausible that **Caboxine A** could interact with similar or related pathways.



[Click to download full resolution via product page](#)

A generalized signaling pathway for anti-cancer alkaloids from *C. roseus*.

Summary and Future Directions

Caboxine A is a structurally defined alkaloid from *Catharanthus roseus*. While its general bioactive properties are noted, there is a significant gap in the scientific literature regarding its specific quantitative biological data, detailed experimental protocols, and the precise molecular mechanisms and signaling pathways it modulates. Future research should focus on comprehensive in vitro and in vivo studies to elucidate its pharmacological profile. This would include a broad panel of bioassays to determine its efficacy in various disease models, detailed mechanistic studies to identify its molecular targets and affected signaling pathways, and toxicological assessments to establish its safety profile. Such data are crucial for determining the potential of **Caboxine A** as a therapeutic agent or a valuable molecular probe.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Biological isolation and characterization of *Catharanthus roseus* (L.) G. Don methanolic leaves extracts and their assessment for antimicrobial, cytotoxic, and apoptotic activities - PMC [pmc.ncbi.nlm.nih.gov]
- 2. View of Isolation of Vinca Alkaloids from *C. Roseus* and Mechanism of Alkaloids in Cancer | Journal of Advances in Science and Technology [ignited.in]
- To cite this document: BenchChem. [what is the chemical structure of Caboxine A]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15588763#what-is-the-chemical-structure-of-caboxine-a]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com